

Essential Safety and Logistical Information for Handling (2S,3R)-Brassinazole

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Compound of Interest

Compound Name: (2S,3R)-Brassinazole

Cat. No.: B8228604

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **(2S,3R)-Brassinazole**. The following procedures are designed to ensure safe operational handling and disposal of this compound.

(2S,3R)-Brassinazole is an enantiomer of Brassinazole, which acts as a selective inhibitor of brassinosteroid biosynthesis.^{[1][2]} It is primarily used for research purposes in regulating plant growth and development.^{[1][3]}

Hazard Identification and Classification

(2S,3R)-Brassinazole presents several hazards that require careful management in a laboratory setting. According to safety data sheets, the compound is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.^[4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Acute Oral Toxicity (Category 4): Harmful if swallowed.
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Skin and Body Protection	Impervious clothing.
Respiratory Protection	A suitable respirator should be used.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to maintain the integrity of the compound and the safety of laboratory personnel.

Precautions for Safe Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust, fumes, gases, mists, vapors, or spray.
- Use only in areas with adequate exhaust ventilation.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

- Take precautionary measures against static discharge.

Conditions for Safe Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Recommended storage as a powder is at -20°C.
- When dissolved in a solvent, store at -80°C.

First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
In Case of Skin Contact	Immediately wash with plenty of water and soap and rinse thoroughly. If skin irritation occurs, seek medical advice.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Move the person to fresh air. In case of unconsciousness, place the patient in a stable side position for transportation.

Disposal Plan

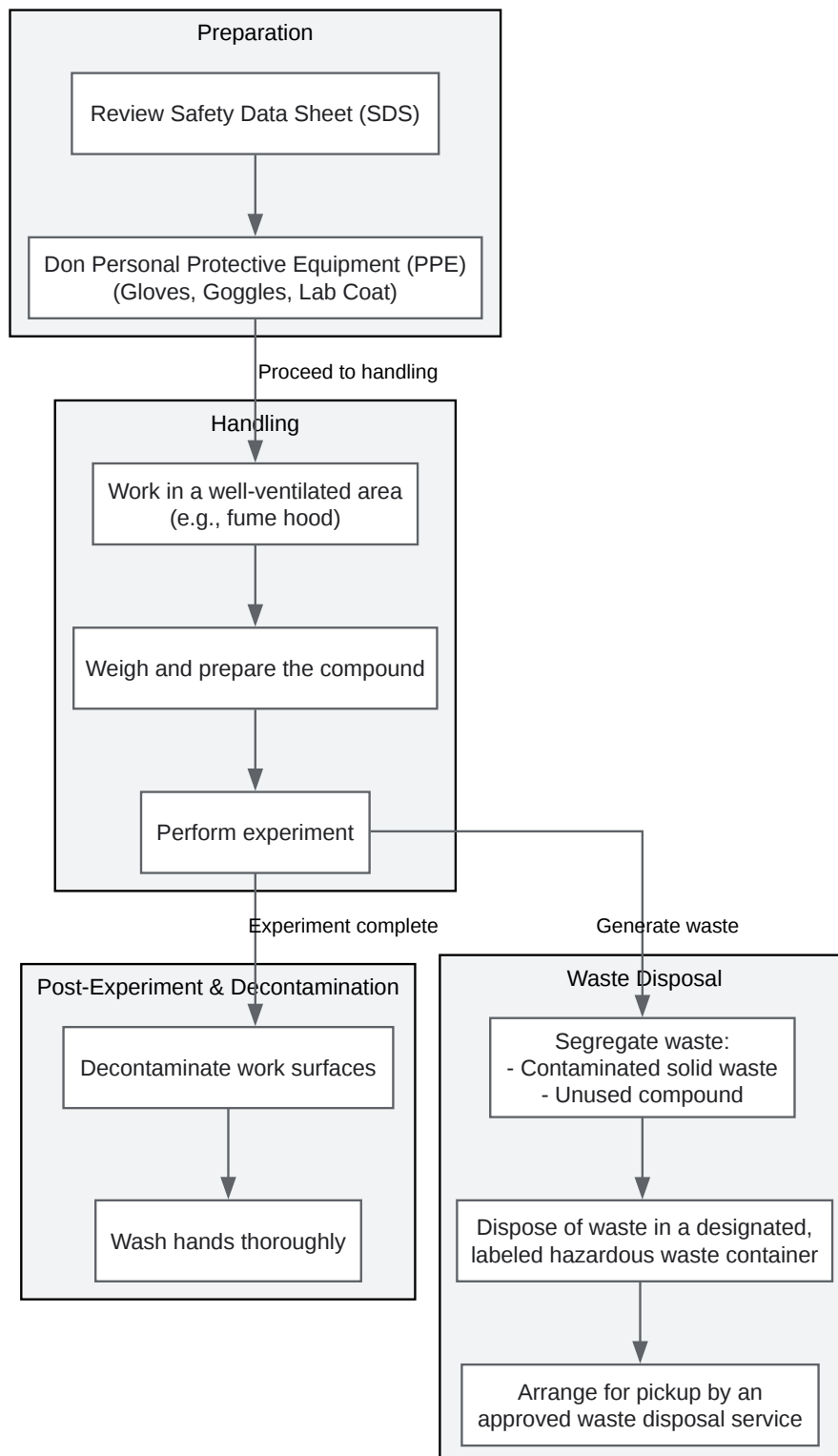
Proper disposal of **(2S,3R)-Brassinazole** and its containers is essential to prevent environmental contamination.

- Dispose of the contents and container to an approved waste disposal plant.
- Avoid release to the environment, as the substance is very toxic to aquatic life with long-lasting effects.
- Collect any spillage.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural workflow for the safe handling and disposal of **(2S,3R)-Brassinazole**.

Workflow for Safe Handling and Disposal of (2S,3R)-Brassinazole

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